

Unable to Retrieve Specific Patent Information for "BFE-61"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BFE-61

Cat. No.: B1666940

[Get Quote](#)

Despite a comprehensive search for patent information related to "**BFE-61**," no specific patent or technology with this identifier could be located. The term "BFE" appears in multiple contexts within scientific and technical literature, none of which definitively correspond to a singular, patentable invention designated as "**BFE-61**."

The search for "**BFE-61**" and related terms in drug development, therapeutic, research, and technology databases did not yield any patents or detailed technical documentation for a core technology under this name. The acronym "BFE" is commonly used to denote "Binding Free Energy" in the field of computational chemistry and drug design, a method for predicting the binding affinity between molecules.^{[1][2][3][4]} While this is a critical aspect of drug discovery, "BFE" in this context refers to a calculation method rather than a specific patented molecule or process.

In other scientific literature, "BFE" has been used as an abbreviation for other substances, such as "Bergamot fruit extract," which has been studied for its potential effects on cholesterol metabolism.^[5] Additionally, a polymer known as BFE, with the chemical name poly[9,9'-dioctyl-fluorene-2,7-diyl]-copoly[diphenyl-p-tolyl-amine-4,4'-diyl], has been mentioned in the context of organic electronics, but no associated patent specifically for "**BFE-61**" was found.^[6]

The search also returned results for a "BGE 61" electric leaf blower manufactured by STIHL, which is unrelated to the user's request for a technical guide on a core technology for researchers and drug development professionals.^{[7][8][9]}

Without a more specific identifier, such as a patent number, the name of the inventors, the assignee, or the specific technical field (e.g., a particular class of drugs, a specific biological target), it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

For a successful retrieval of the requested information, it is recommended to provide more detailed and specific information that can uniquely identify the "BFE-61" patent or technology of interest.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Binding Free Energy (BFE) Calculations and Quantitative Structure–Activity Relationship (QSAR) Analysis of Schistosoma mansoni Histone Deacetylase 8 (smHDAC8) Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. numdam.org [numdam.org]
- 3. Boltz-ABFE: Free Energy Perturbation without Crystal Structures [arxiv.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. 2021 STIHL Electric Blowers BGE 61 | Hanover Powersports | East Hanover, NJ [hanoverpowersports.com]
- 8. Pardon Our Interruption [farmandfleet.com]
- 9. stihlusa.com [stihlusa.com]
- To cite this document: BenchChem. [Unable to Retrieve Specific Patent Information for "BFE-61"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666940#bfe-61-patent-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com